

Application Notes and Protocols for Continuous Intrathecal Infusion of Ziconotide in Research

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Compound of Interest

Compound Name: Ziconotide

Cat. No.: B122063

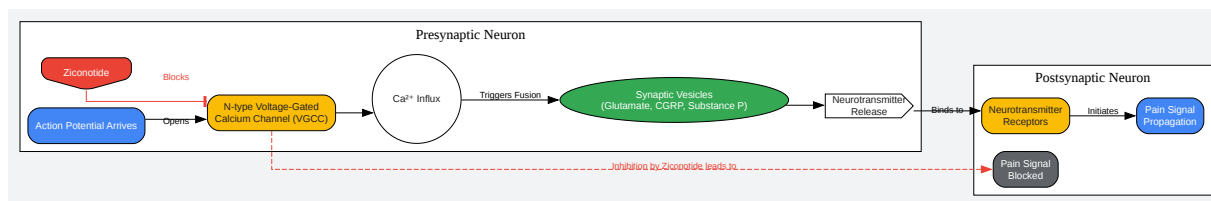
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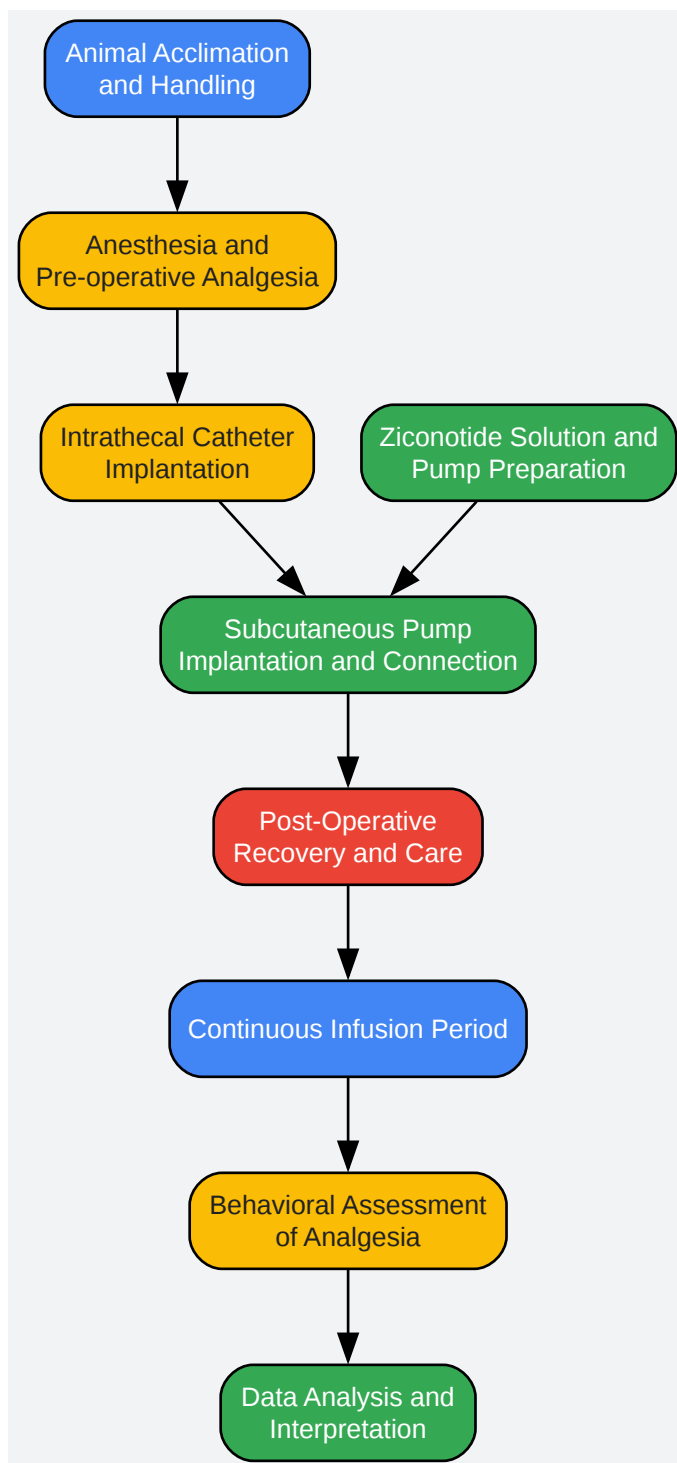
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the continuous intrathecal (IT) infusion of **Ziconotide** in a research setting. **Ziconotide**, a synthetic form of a cone snail peptide, is a potent N-type voltage-gated calcium channel blocker used for the management of severe chronic pain.[1][2] Its unique mechanism of action, which does not involve opioid receptors, makes it a valuable tool for pain research.[2][3] Due to its limited ability to cross the blood-brain barrier, intrathecal administration is necessary to achieve therapeutic concentrations in the spinal cord.[2][4]

Mechanism of Action

Ziconotide selectively blocks N-type voltage-gated calcium channels located on primary nociceptive afferent nerves (A- δ and C fibers) in the dorsal horn of the spinal cord.[3][4][5] This blockade inhibits the release of pro-nociceptive neurotransmitters such as glutamate, calcitonin gene-related peptide (CGRP), and Substance P, thereby interrupting pain signaling.[1][2]





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References

- 1. Ziconotide - Wikipedia [en.wikipedia.org]
- 2. Ziconotide: a review of its pharmacology and use in the treatment of pain - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ziconotide - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 4. Intrathecal pain management with ziconotide: Time for consensus? - PMC [pmc.ncbi.nlm.nih.gov]
- 5. accessdata.fda.gov [accessdata.fda.gov]
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